

An In-depth Technical Guide to Bromanil (CAS: 488-48-2)

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Compound of Interest

Compound Name: *Bromanil*

Cat. No.: *B121756*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bromanil** (CAS No. 488-48-2), also known as Tetrabromo-1,4-benzoquinone. This document details its chemical, physical, and spectroscopic properties; provides information on commercial suppliers; outlines key experimental protocols for its synthesis and application; and illustrates its mechanism of action as a photosynthetic inhibitor.

Core Properties of Bromanil

Bromanil is a halogenated p-benzoquinone derivative. Its chemical structure and properties make it a subject of interest in various fields, including organic synthesis, materials science, and biochemistry.

Chemical & Physical Properties

The fundamental chemical and physical properties of **Bromanil** are summarized in the table below, providing a quick reference for experimental planning and safety assessments.

| Property | Value | Citations |
|-------------------|--|-----------|
| CAS Number | 488-48-2 | [1] |
| Molecular Formula | C ₆ Br ₄ O ₂ | [2] |
| Molecular Weight | 423.68 g/mol | [2] |
| IUPAC Name | 2,3,5,6-tetrabromocyclohexa-2,5-diene-1,4-dione | [1] |
| Synonyms | Tetrabromo-1,4-benzoquinone, Tetrabromo-p-benzoquinone, p-Bromanil | [1][3] |
| Appearance | Yellow crystalline powder | [4][5] |
| Melting Point | 292-294 °C (lit.) | [4][6] |
| Boiling Point | 340.5 °C (Predicted) | [4][7] |
| Density | ~3.127 g/cm ³ (Predicted) | [4][7] |
| Solubility | Insoluble in water; Slightly soluble in Acetone, DMSO; Soluble in hot Toluene. | [7][8] |
| Stability | Light sensitive. | [7] |

Spectroscopic Properties

Spectroscopic data is crucial for the identification and characterization of **Bromanil**. Due to its symmetrical structure and lack of hydrogen atoms, a ¹H NMR spectrum is not applicable.

| Spectrum Type | Data and Conditions | Citations |
|---------------------|---|-----------|
| ¹³ C NMR | A spectrum is available from suppliers like Sigma-Aldrich. Due to the molecule's symmetry, a single signal for the carbonyl carbons and a single signal for the bromine-substituted carbons are expected. | [1] |
| FT-IR | Spectra have been recorded using techniques such as KBr wafer and ATR-Neat. Characteristic peaks would include C=O and C=C stretching frequencies typical for quinone structures. | [1] |
| UV-Vis | UV-Vis spectra are available. Quinone structures typically exhibit characteristic absorptions in the UV and visible range corresponding to $n \rightarrow \pi^*$ and $\pi \rightarrow \pi^*$ transitions. | [1] |
| Mass Spec. | The mass spectrum shows a characteristic isotopic pattern for a molecule containing four bromine atoms. The top peak is observed at m/z 424. | [1] |

Experimental Protocols

This section provides detailed methodologies for the synthesis of **Bromanil** and a general protocol for its application as an oxidizing agent in organic synthesis.

Synthesis of Bromanil via Bromination

Bromanil can be prepared by the direct bromination of p-benzoquinone.^[7] The following protocol is a representative procedure based on analogous electrophilic substitution reactions.

Materials:

- p-Benzoquinone
- Elemental Bromine (Br₂)
- Glacial Acetic Acid
- Ice bath
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol or acetic acid)

Procedure:

- In a flask, dissolve p-benzoquinone in a minimal amount of glacial acetic acid.
- Cool the solution in an ice bath to below 20°C.
- Slowly add a stoichiometric amount (4 equivalents) of elemental bromine to the solution with vigorous stirring. Maintain the temperature below 20°C throughout the addition.
- As the reaction proceeds, the product, **Bromanil**, will begin to precipitate from the solution.
- After the complete addition of bromine, continue stirring the mixture in the ice bath for an additional 30-60 minutes to ensure the reaction goes to completion.
- Collect the crude **Bromanil** crystals by vacuum filtration.
- Wash the collected solid with cold 50% aqueous ethanol to remove unreacted bromine and other impurities.
- Purify the crude product by recrystallization from a suitable solvent like glacial acetic acid or ethanol to yield pure, yellow crystalline **Bromanil**.

Application as an Oxidizing Agent (General Protocol)

Bromanil, like other quinones, can act as an oxidizing agent, particularly in the dehydrogenation of substrates. It functions as an electron acceptor. While specific protocols are highly substrate-dependent, a general procedure for the oxidation of a sensitive alcohol is outlined below.

Materials:

- Substrate (e.g., a benzylic or allylic alcohol)
- **Bromanil** (1.0 - 1.2 equivalents)
- Anhydrous, non-polar solvent (e.g., Dichloromethane, Toluene)
- Inert atmosphere (Nitrogen or Argon)
- Magnetic stirrer and heating mantle/oil bath
- Standard workup and purification supplies (e.g., silica gel for chromatography)

Procedure:

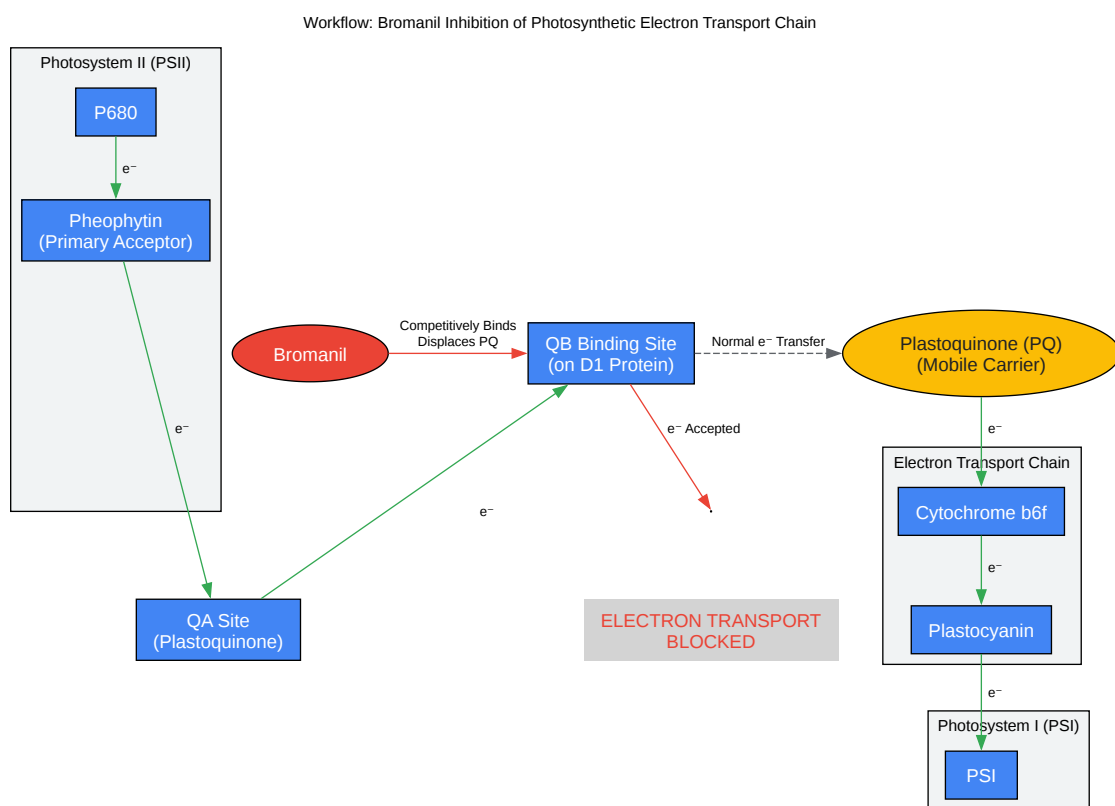
- Dissolve the alcohol substrate in the chosen anhydrous solvent in a flask under an inert atmosphere.
- Add **Bromanil** to the solution in a single portion.
- Stir the reaction mixture at room temperature or heat gently (e.g., 40-80°C) while monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature. The reduced form of **bromanil** (tetrabromohydroquinone) may precipitate and can be removed by filtration.
- Wash the filtrate with an aqueous solution of a mild reducing agent (e.g., sodium thiosulfate) to remove any remaining **Bromanil**, followed by a brine wash.
- Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄).

- Filter off the drying agent and concentrate the solvent under reduced pressure.
- Purify the resulting crude product (aldehyde or ketone) by flash column chromatography on silica gel.

Mechanism of Action: Inhibition of Photosynthesis

Bromanil is a known inhibitor of photosynthetic electron transport. It primarily acts on Photosystem II (PSII) by functioning as an artificial electron acceptor, intercepting the flow of electrons and disrupting the production of ATP and NADPH.^{[5][9]}

The diagram below illustrates the linear electron transport chain in photosynthesis and the specific point of inhibition by **Bromanil**. In a normal process, light energy excites electrons in PSII, which are then transferred from the primary acceptor (Pheophytin) to a bound plastoquinone molecule at the Q_a site, and then to a second, mobile plastoquinone at the Q_b site. **Bromanil** competes with and displaces the native plastoquinone from the Q_b binding site on the D1 protein of PSII.^[7] By accepting electrons but not participating in the subsequent protonation and transport steps, it effectively blocks the electron transport chain.



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Caption: Inhibition of the photosynthetic electron transport chain by **Bromanil**.

Commercial Suppliers

Bromanil is available from various chemical suppliers, typically with purities of 98% or higher. When sourcing, always request a certificate of analysis for lot-specific data.

| Supplier | Available Purity/Grades | Citations |
|---------------------------|-------------------------|--|
| Santa Cruz Biotechnology | ≥98% | [2] |
| TCI America | >98.0% | [10] [11] [12] |
| Fisher Scientific | ≥98.0% | [10] |
| LGC Standards | Research Grade | [13] |
| iChemical | Research Grade | [4] |
| ChemicalBook | Various | [5] |
| Shanghai Acme Biochemical | Research Grade | |
| ChemBK | Various | [7] |

Disclaimer: This list is not exhaustive and does not represent an endorsement of any particular supplier.

Safety Information

Bromanil is an irritant. It is classified as causing skin irritation (H315) and serious eye irritation (H319). It may also cause respiratory irritation.[\[1\]](#)

Precautionary Measures:

- **Handling:** Use in a well-ventilated area or with local exhaust ventilation. Avoid generating dust.
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses with side-shields or goggles, and a lab coat. A dust respirator should be used if ventilation is inadequate.

- Storage: Store in a tightly closed container in a cool, dark place, away from oxidizing agents. Store below +30°C.[7]

Always consult the latest Safety Data Sheet (SDS) from your supplier before handling this chemical.

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References

- 1. researchgate.net [researchgate.net]
- 2. arkat-usa.org [arkat-usa.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Alcohol Oxidation Mechanisms and Practice Problems - Chemistry Steps [chemistrysteps.com]
- 7. A microscale oxidation of alcohols | Class experiment | RSC Education [edu.rsc.org]
- 8. researchgate.net [researchgate.net]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. jetir.org [jetir.org]
- 11. abdn.elsevierpure.com [abdn.elsevierpure.com]
- 12. researchgate.net [researchgate.net]
- 13. Use of Bromine and Bromo-Organic Compounds in Organic Synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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